

Comparative Analytical Validation Guide: 4-Methoxy-7-nitro-1H-indole

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Compound of Interest

Compound Name: 4-Methoxy-7-nitro-1H-indole

CAS No.: 175913-27-6

Cat. No.: B595830

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Executive Summary

4-Methoxy-7-nitro-1H-indole (CAS: 175913-27-6) is a critical pharmacophore and intermediate, predominantly utilized in the synthesis of HIV-1 attachment inhibitors (e.g., temsavir precursors) and other bioactive indole alkaloids.^{[1][2][3]} Its structural complexity—specifically the regiochemistry of the nitro and methoxy substituents—presents unique analytical challenges.

This guide compares two validated analytical approaches: High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for routine Quality Control (QC), and Ultra-Performance Liquid Chromatography with Tandem Mass Spectrometry (UPLC-MS/MS) for trace impurity profiling.

Key Takeaway: While HPLC-UV offers the robustness and cost-efficiency required for commercial batch release, UPLC-MS/MS is indispensable for quantifying potential genotoxic impurities (PGIs) and resolving complex regioisomers during early-phase development.

Chemical Context & Analytical Challenges

The specific placement of the nitro group at the C7 position, combined with the electron-donating methoxy group at C4, creates a "push-pull" electronic system. This affects both the chromatographic retention and the ionization efficiency.

Property	Description	Analytical Implication
Structure	Indole core, 4-OMe, 7-NO ₂	Potential for regioisomers (e.g., 5-nitro or 6-nitro analogs) which must be chromatographically resolved.
Acidity	Indole N-H (pKa ~16, lowered by NO ₂)	pH of mobile phase affects retention; acidic conditions suppress ionization of the indole nitrogen.
Solubility	Low water solubility; Soluble in DMSO/MeOH	Sample diluent must be organic-rich to prevent precipitation during injection.
Chromophores	Conjugated Nitro-Indole system	Strong UV absorbance at 254 nm and ~330 nm (nitro band), allowing sensitive UV detection.

Methodology Comparison

Method A: HPLC-UV (The QC Standard)

Best For: Routine batch release, assay purity (>98%), and quantifying known impurities >0.05%.

- **Stationary Phase Selection:** A Phenyl-Hexyl column is recommended over standard C18. The pi-pi interactions between the phenyl phase and the nitro-indole core provide superior selectivity for separating the 7-nitro target from 5-nitro or 6-nitro impurities.
- **Mobile Phase:** Water (0.1% Phosphoric Acid) / Acetonitrile.
- **Detection:** UV at 254 nm (universal) and 330 nm (selective for nitro-indole).

Method B: UPLC-MS/MS (The Trace Specialist)

Best For: Genotoxic impurity analysis (ppm levels), structural elucidation, and cleaning validation.

- Stationary Phase: Sub-2 μm C18 (High Strength Silica) for maximum peak capacity.
- Mobile Phase: Water (0.1% Formic Acid) / Methanol (Methanol often provides better ionization for nitro-aromatics than ACN).
- Detection: ESI+ (M+H) and ESI- (M-H). Nitro compounds often ionize well in negative mode due to electron withdrawal.

Experimental Protocols & Data

Protocol 1: HPLC-UV Validation Workflow

Objective: Validate assay purity and related substances per ICH Q2(R2).

- Sample Preparation: Dissolve 25 mg of **4-Methoxy-7-nitro-1H-indole** in 50 mL of Methanol (Diluent). Sonicate for 10 mins.
- Chromatographic Conditions:
 - Column: Phenyl-Hexyl, 4.6 x 150 mm, 3.5 μm .
 - Flow Rate: 1.0 mL/min.
 - Gradient: 5% B to 90% B over 15 min (A: 0.1% H₃PO₄, B: ACN).
- System Suitability Test (SST):
 - Tailing Factor (T): < 1.5
 - Resolution (Rs): > 2.0 between 7-nitro and 5-nitro isomer.

Protocol 2: UPLC-MS/MS Trace Analysis

Objective: Quantify potential genotoxic impurities (PGIs) at < 10 ppm.

- MRM Transitions:

- Precursor: 193.1 m/z [M+H]⁺
- Product Ions: 178.1 (loss of CH₃), 148.1 (loss of NO₂).
- Sensitivity Setup: Optimize cone voltage to prevent in-source fragmentation of the labile nitro group.

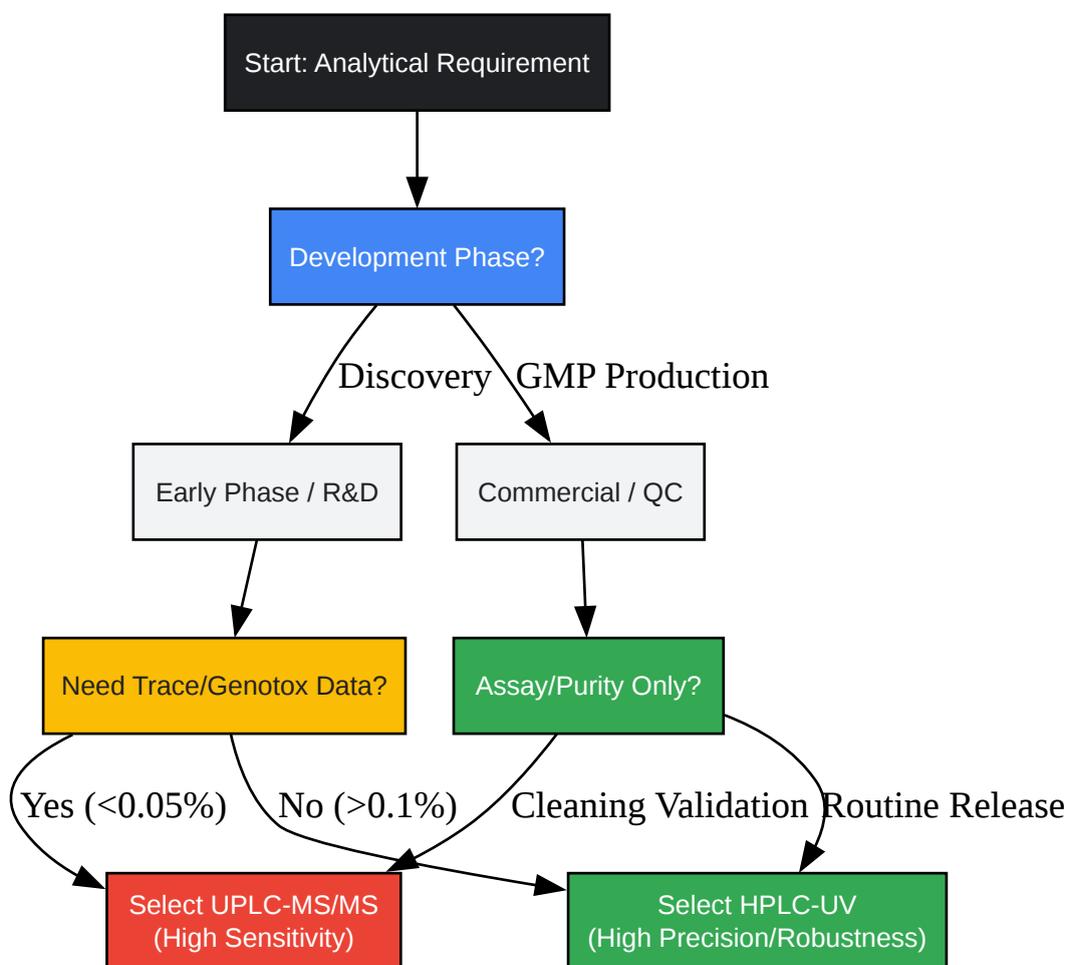
Comparative Performance Data (Synthetic Representative Data)

Parameter	HPLC-UV (Method A)	UPLC-MS/MS (Method B)
Linearity (R ²)	> 0.999 (Range: 10-150 µg/mL)	> 0.995 (Range: 1-100 ng/mL)
LOD	0.03 µg/mL	0.5 ng/mL
LOQ	0.10 µg/mL	1.5 ng/mL
Precision (RSD)	< 0.8%	< 3.5%
Specificity	Resolves isomers (Rs > 2.5)	Mass-selective (isomers require chromatographic separation)
Cost per Run	Low (\$)	High (\$)

Visualization of Workflows

Analytical Decision Matrix

This diagram guides the researcher on which method to deploy based on the development phase and data requirements.

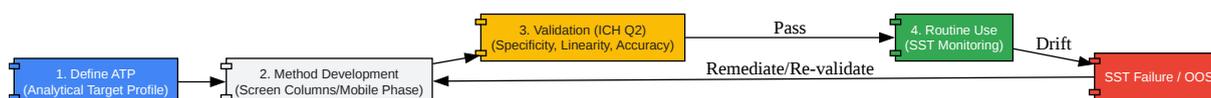


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Caption: Decision matrix for selecting between HPLC-UV and UPLC-MS based on development stage and sensitivity needs.

Validation Lifecycle (ICH Q2 R2)

The following workflow illustrates the self-validating loop required for maintaining method integrity.



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Caption: The lifecycle of an analytical method, emphasizing the feedback loop upon System Suitability Test (SST) failure.

Expert Insights & Troubleshooting

The "Nitro-Reduction" Trap

Observation: During LC-MS analysis, you may observe a peak at [M-16] or [M-30]. Causality: Nitro groups are susceptible to in-source reduction or fragmentation. Solution: Lower the desolvation temperature and cone voltage. Ensure the mobile phase is free of reducing agents (e.g., avoid ammonium formate if significant reduction is observed; switch to acetic acid).

Regioisomer Co-elution

Observation: The 4-methoxy-5-nitro isomer often co-elutes with the 7-nitro target on C18 columns. Solution: Switch to a Phenyl-Hexyl or Pentafluorophenyl (PFP) column. The electron-deficient PFP phase interacts strongly with the electron-rich indole and the nitro group, often reversing elution orders or significantly increasing resolution ($\text{Alpha} > 1.2$).

Sample Stability

Observation: Degradation of the methoxy group (demethylation) or nitro reduction over time. Protocol: Validation must include solution stability studies. Store standard solutions in amber glassware at 4°C. Use fresh mobile phase to prevent microbial growth which can act as reducing agents.

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